

# Glycidyl pivalate CAS number and molecular structure

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## An In-depth Technical Guide to Glycidyl Pivalate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **glycidyl pivalate**, a key chemical intermediate with significant applications in pharmaceutical synthesis. This document details its chemical identity, molecular structure, physical and chemical properties, and a detailed experimental protocol for its synthesis, with a focus on the enantiomerically pure (S)-**glycidyl pivalate**.

## Chemical Identity and Molecular Structure

**Glycidyl pivalate**, also known as oxiran-2-ylmethyl pivalate, is an ester of pivalic acid and glycidol. The (S)-enantiomer is a crucial building block in the synthesis of the anti-tuberculosis drug, Pretomanid.[\[1\]](#)[\[2\]](#)[\[3\]](#)

CAS Number:

- (S)-**Glycidyl Pivalate**: 162825-77-6[\[4\]](#)

Molecular Formula: C<sub>8</sub>H<sub>14</sub>O<sub>3</sub>[\[4\]](#)

Molecular Weight: 158.2 g/mol [\[4\]](#)

Molecular Structure:

Caption: Molecular Structure of **Glycidyl Pivalate**

## Physicochemical Properties

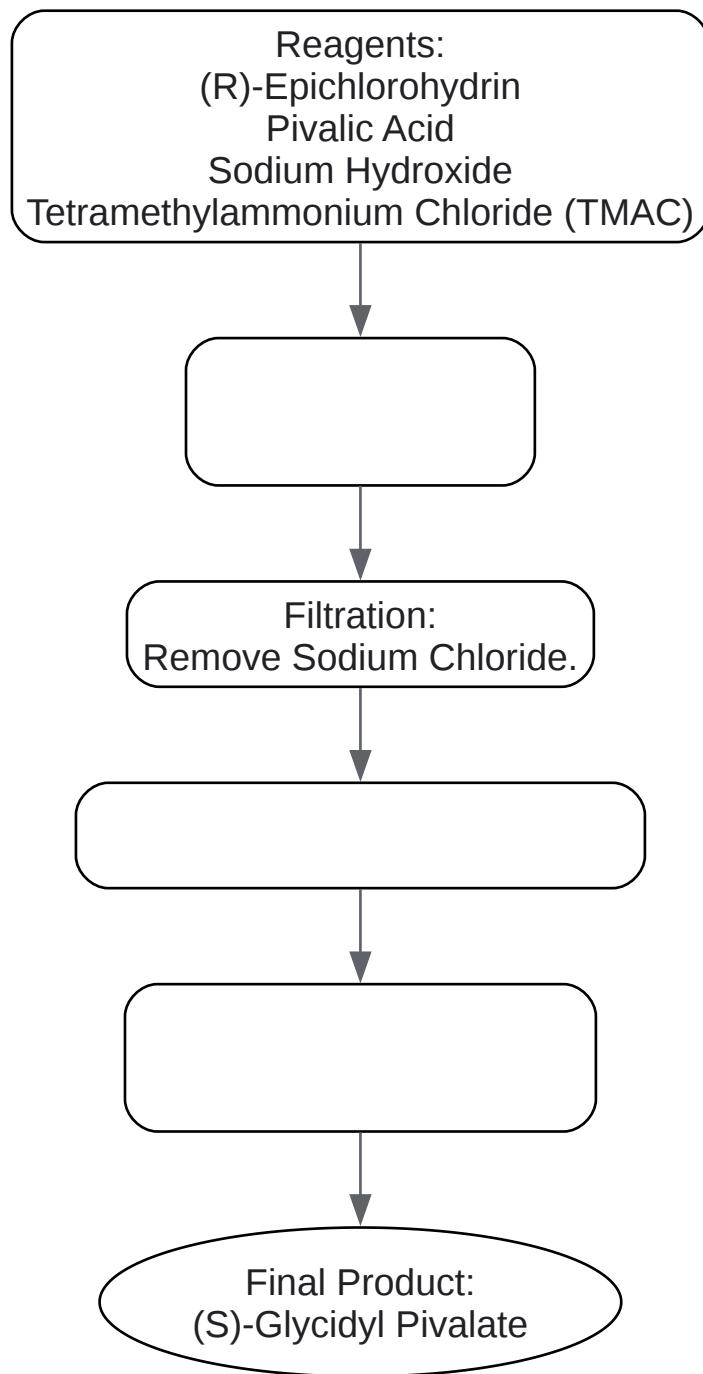
A summary of the key physical and chemical properties of (S)-**glycidyl pivalate** is provided in the table below.

Property	Value	Reference
Boiling Point	196.6 ± 13.0 °C (Predicted)	[4]
Density	1.044 ± 0.06 g/cm³ (Predicted)	[4]
Optical Rotation $[\alpha]_D$	+19.1 (c 1.8, CHCl <sub>3</sub> , 25 °C)	[1]
Purity	>95%	[1]

## Synthesis of (S)-Glycidyl Pivalate

An efficient and economical route for the synthesis of enantiopure (S)-**glycidyl pivalate** involves the reaction of (R)-epichlorohydrin with pivalic acid.[2][5][6] This method provides a cost-effective alternative to using more expensive (S)-glycidol derivatives.[1][3] The reaction proceeds via the attack of the pivalate anion on the epoxide ring of (R)-epichlorohydrin.[1]

Experimental Workflow:

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